

Application Notes and Protocols: Mixed-Meal Tolerance Test (MMTT) with MBX-2982

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Compound of Interest

Compound Name: MBX2982

Cat. No.: B8071637

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

MBX-2982 is a selective agonist of G protein-coupled receptor 119 (GPR119), a promising therapeutic target for type 2 diabetes.^[1] GPR119 is predominantly expressed on pancreatic β -cells and intestinal L-cells.^[1] Its activation has a dual mechanism of action: it directly stimulates glucose-dependent insulin secretion from β -cells and promotes the release of incretin hormones, such as glucagon-like peptide-1 (GLP-1), from L-cells.^[2] This dual action offers the potential for improved glycemic control.^[2] The Mixed-Meal Tolerance Test (MMTT) is a standardized method used to assess β -cell function and postprandial glucose metabolism, making it a valuable tool for evaluating the efficacy of therapeutic agents like MBX-2982.^{[3][4]}

These application notes provide a detailed protocol for conducting an MMTT in a clinical research setting to evaluate the pharmacodynamic effects of MBX-2982.

Quantitative Data Summary

The following table summarizes the key quantitative outcomes from a Phase 1b clinical study of MBX-2982 involving a Mixed-Meal Tolerance Test in male patients with impaired fasting glucose.

Parameter	MBX-2982 Dose	Result	Reference
Glucose Excursion	100 mg or 300 mg	26-37% reduction	[1]
100 mg or 300 mg (in patients with higher baseline FPG)	31-44% reduction	[1]	
Glucagon	300 mg	17% reduction	[1]
GLP-1 Response	Not specified	17% higher compared to placebo	[5]

Experimental Protocols

Mixed-Meal Tolerance Test (MMTT) Protocol with MBX-2982

This protocol is designed to assess the effect of MBX-2982 on postprandial glucose, insulin, C-peptide, glucagon, and GLP-1 levels.

1. Participant Preparation:

- Participants should maintain a diet containing at least 150g of carbohydrates per day for three days prior to the test.[6]
- Participants must fast for at least 8-10 hours overnight before the test. Water is permitted.[3][7]
- Strenuous exercise and consumption of alcohol, caffeine, and tobacco should be avoided for 24 hours before the test.
- Administration of any short-acting insulin should be withheld for at least 6 hours, and long-acting insulin on the morning of the test, as per specific study guidelines.[8]

2. MBX-2982 Administration:

- The specified dose of MBX-2982 (e.g., 100 mg, 300 mg, or 600 mg) or placebo is administered orally with a standardized volume of water.[1][5]

- The timing of drug administration relative to the meal challenge should be standardized (e.g., 30-60 minutes prior to meal ingestion) to ensure consistent drug exposure at the time of the meal.

3. MMTT Procedure:

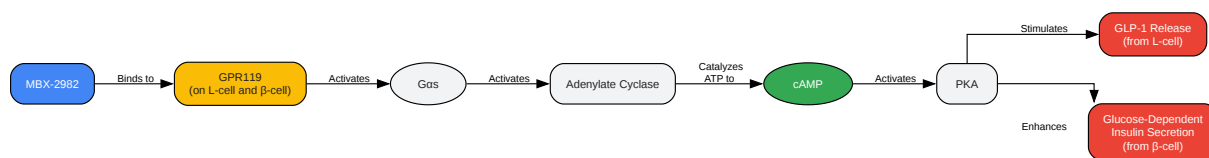
- **Baseline Blood Sampling:** At time -30, -15, and 0 minutes before meal ingestion, collect baseline blood samples for glucose, insulin, C-peptide, glucagon, and GLP-1 analysis.
- **Meal Ingestion:** At time 0, the participant should consume a standardized liquid mixed meal (e.g., Boost® or Sustacal®) within 10 minutes.^{[7][9]} The volume is often weight-based (e.g., 6 mL/kg) up to a maximum volume (e.g., 360 mL).^[8] A typical composition provides a balanced macronutrient profile (e.g., 55% carbohydrates, 21% lipids, 24% protein).^[8]
- **Post-Meal Blood Sampling:** Collect blood samples at 15, 30, 60, 90, 120, and 180 minutes after the start of meal ingestion.^[7] Depending on the study's objectives, more frequent or extended sampling may be necessary.^[9]

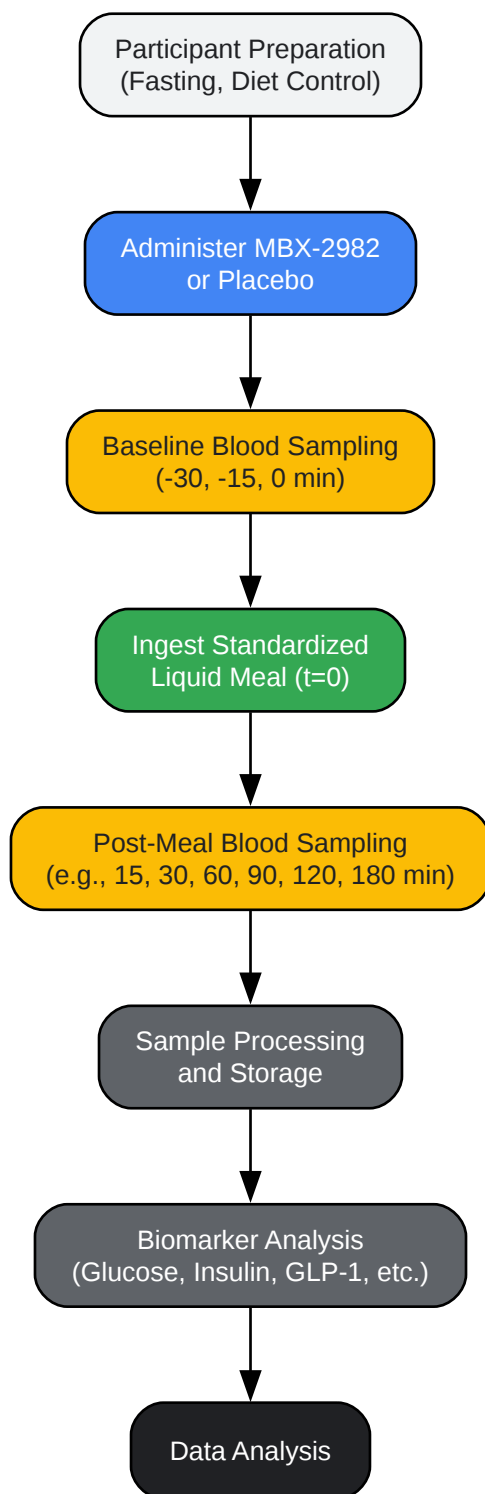
4. Sample Handling and Analysis:

- Blood samples for glucose, insulin, and C-peptide should be collected in appropriate tubes (e.g., serum separator tubes).
- Blood samples for glucagon and active GLP-1 require collection in tubes containing a DPP-4 inhibitor and other protease inhibitors to prevent peptide degradation.
- Samples should be processed (centrifuged to separate plasma/serum) and stored at -80°C until analysis.
- Analytes should be measured using validated immunoassays.

Visualizations

Signaling Pathway of MBX-2982





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Mixed Meal Tolerance Test | Medical Examination [cincinnatichildrens.org]
- 4. ClinicalTrials.gov [clinicaltrials.gov]
- 5. A Randomized Controlled, Double-Masked, Crossover Study of a GPR119 Agonist on Glucagon Counterregulation During Hypoglycemia in Type 1 Diabetes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. sjhc.london.on.ca [sjhc.london.on.ca]
- 7. Impact of mixed meal tolerance test composition on measures of beta-cell function in type 2 diabetes | springermedizin.de [springermedizin.de]
- 8. Lessons From the Mixed-Meal Tolerance Test: Use of 90-minute and fasting C-peptide in pediatric diabetes - PMC [pmc.ncbi.nlm.nih.gov]
- 9. diabetesjournals.org [diabetesjournals.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Mixed-Meal Tolerance Test (MMTT) with MBX-2982]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8071637#mixed-meal-tolerance-test-mmtt-protocol-with-mbx2982]

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